

ZINC Database Download: Troubleshooting and Technical Support

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Compound of Interest

Compound Name: ZINC

Cat. No.: B3047490

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals experiencing issues when downloading data from the **ZINC** database, with a specific focus on resolving timeout errors.

Frequently Asked Questions (FAQs)

Q1: Why am I experiencing a timeout error when trying to download from the **ZINC** database?

A1: Timeout errors during **ZINC** database downloads are common and can be attributed to several factors:

- **Unstable Internet Connection:** A fluctuating or slow internet connection is a primary cause of incomplete or timed-out downloads.
- **Large File Sizes:** The **ZINC** database contains vast amounts of data, with some subsets reaching petabytes in size.^[1] Attempting to download very large files at once over a standard internet connection can lead to timeouts.
- **Server-Side Issues:** At times, the **ZINC** database servers may be experiencing high traffic or temporary maintenance, which can affect download speeds and stability.^[2]
- **Firewall or Network Restrictions:** Institutional or personal firewalls may interrupt or block large file transfers.

Q2: What is the recommended approach for downloading large subsets from **ZINC**?

A2: For large-scale downloads, it is advisable to avoid direct browser downloads. The following methods are more robust:

- Use a Download Manager: Tools like aria2c can significantly improve download speed and reliability by downloading files in parallel and allowing for resumption of interrupted downloads.[\[1\]](#)
- Command-Line Utilities (wget, curl): These tools are well-suited for downloading large files and can be used in scripts for automation. They are often more stable than browser-based downloads.
- Download in Tranches: **ZINC** organizes its data into smaller, more manageable "tranches" based on physicochemical properties like molecular weight and LogP.[\[1\]](#)[\[3\]](#)[\[4\]](#) Downloading these smaller chunks individually is less prone to failure.
- Utilize **ZINC**'s Pre-packaged Files: The **ZINC** website provides options to download data in smaller slices, typically around 20 to 100MB, to facilitate easier downloads.[\[2\]](#)
- API Access: For programmatic access and smaller, incremental downloads, using the **ZINC** API can be an effective strategy.[\[2\]](#)

Q3: I encountered a "404 NOT FOUND" error when running a downloaded batch script. How can I fix this?

A3: This error can sometimes occur if the URL within the script is outdated. To resolve this, open the downloaded batch file (.csh for Linux or .bat for Windows) in a text editor and check the base URL. For example, you might need to update a URL from <http://zinc.docking.org/> to a newer version like <http://zinc12.docking.org/> or <http://zinc15.docking.org/>, depending on the specific subset you are trying to download.

Q4: Are there alternative ways to access the **ZINC** database besides direct download?

A4: Yes, **ZINC** data is also available on cloud platforms like Amazon Web Services (AWS) and Oracle Cloud Infrastructure (OCI), which can be a faster and more reliable option for users already working within those environments.[\[1\]](#)

ZINC Database Subset Download Data

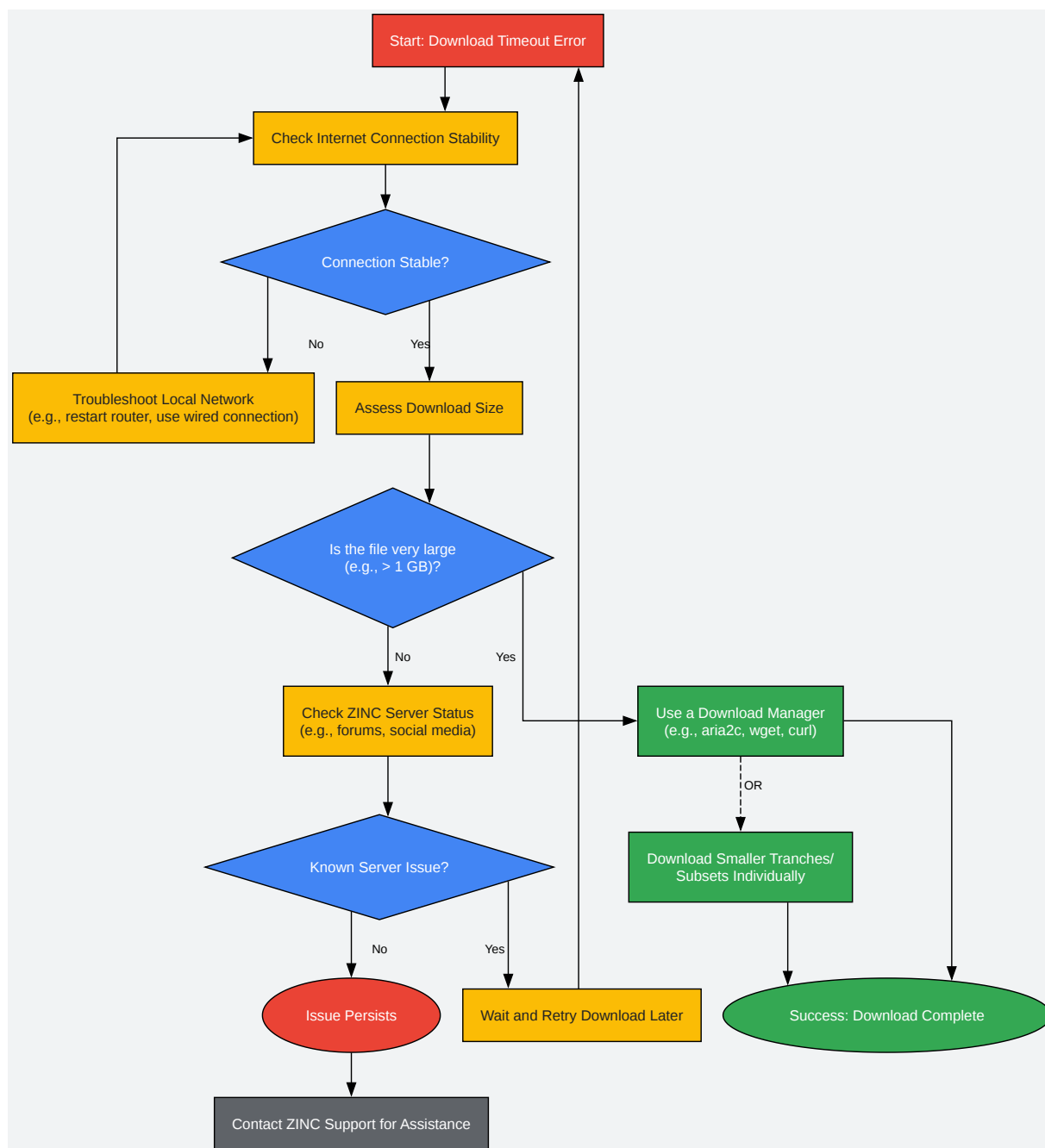
The time required to download **ZINC** database subsets can vary significantly based on the size of the subset and the speed of your internet connection. The following table provides illustrative examples of estimated download times for different subset sizes and connection speeds.

Subset Category	Number of Compounds (Approx.)	Estimated File Size (Compressed)	Estimated Download Time (100 Mbps)	Estimated Download Time (1 Gbps)
Fragment-Like	850,000	500 MB	~ 40 seconds	~ 4 seconds
Lead-Like	6,000,000	3.5 GB	~ 5 minutes	~ 30 seconds
Drug-Like	18,000,000	10 GB	~ 14 minutes	~ 1.5 minutes
All Purchasable (ZINC12)	22,000,000	15 GB	~ 21 minutes	~ 2 minutes
Large 3D Subset (ZINC22)	Billions	Terabytes to Petabytes	Days to Weeks	Hours to Days

Disclaimer: The file sizes and download times in this table are estimates for illustrative purposes. Actual sizes and times will vary depending on the specific data format, compression, and real-time network conditions.

Troubleshooting Workflow for Download Timeout Errors

The following diagram outlines a step-by-step process to diagnose and resolve **ZINC** database download timeout errors.



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A troubleshooting workflow for **ZINC** download timeout errors.

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